

Technical Guide: Safety and Handling of 2-Bromo-4-methoxy-6-methylpyrimidine

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Compound of Interest

Compound Name: 2-Bromo-4-methoxy-6-methylpyrimidine

Cat. No.: B571432

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Disclaimer: This document is an in-depth technical guide intended for researchers, scientists, and drug development professionals. A specific Safety Data Sheet (SDS) for **2-Bromo-4-methoxy-6-methylpyrimidine** (CAS No. 56545-10-9) was not publicly available at the time of this writing. The safety and handling information herein is compiled from data on structurally analogous compounds and general principles of laboratory safety for handling potentially hazardous chemicals. This guide should be used as a precautionary tool, and a comprehensive risk assessment should be conducted by qualified personnel before handling this compound.

Compound Identification and Properties

2-Bromo-4-methoxy-6-methylpyrimidine is a heterocyclic organic compound.[1] It is utilized in the synthesis of more complex organic molecules, particularly in the development of pharmaceuticals and agrochemicals.[2]

Identifier	Value
CAS Number	56545-10-9
Molecular Formula	C ₆ H ₇ BrN ₂ O[1][3]
Molecular Weight	203.04 g/mol [1]
Physical State	Not definitively documented; likely a solid or liquid at room temperature.
Boiling Point	312.5°C at 760 mmHg (Predicted)[2]
Storage Conditions	Store at 2-8°C under an inert atmosphere.[1][2]

Presumed Hazard Classification and Safety Precautions

The following GHS classification is presumed based on data from structurally similar brominated and methoxylated aromatic compounds.

GHS Hazard Classification (Presumed)

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed.
Skin Corrosion/Irritation	2	H315: Causes skin irritation.
Serious Eye Damage/Eye Irritation	2	H319: Causes serious eye irritation.
Specific Target Organ Toxicity - Single Exposure	3	H335: May cause respiratory irritation.

Signal Word: Warning

Hazard Pictograms:

Precautionary Statements (Presumed)

Type	Statement Code	Statement
Prevention	P261	Avoid breathing dust/fume/gas/mist/vapors/spray.
P264	Wash skin thoroughly after handling.	
P270	Do not eat, drink or smoke when using this product.	
P271	Use only outdoors or in a well-ventilated area.	
P280	Wear protective gloves/ protective clothing/ eye protection/ face protection.	
Response	P301 + P312	IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.
P302 + P352	IF ON SKIN: Wash with plenty of soap and water.	
P304 + P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing.	
P305 + P351 + P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	
P330	Rinse mouth.	
P332 + P313	If skin irritation occurs: Get medical advice/attention.	

P337 + P313	If eye irritation persists: Get medical advice/attention.	
P362 + P364	Take off contaminated clothing and wash it before reuse.	
Storage	P403 + P233	Store in a well-ventilated place. Keep container tightly closed.
P405	Store locked up.	
Disposal	P501	Dispose of contents/container in accordance with local/regional/national/international regulations.

Experimental Protocols

Personal Protective Equipment (PPE)

A comprehensive risk assessment should guide the selection of PPE. The following are minimum recommendations:

- Eye/Face Protection: Wear chemical safety goggles and a face shield that conform to EN 166 (EU) or NIOSH (US) standards.
- Skin Protection:
 - Hand Protection: Wear chemically resistant, impervious gloves (e.g., nitrile, neoprene) that have been inspected prior to use.
 - Body Protection: Wear a flame-retardant laboratory coat. For larger quantities or tasks with a higher risk of splashing, chemical-resistant aprons or suits may be necessary.
- Respiratory Protection: If engineering controls are insufficient to maintain airborne concentrations below exposure limits, or if irritation is experienced, use a full-face respirator with an appropriate organic vapor cartridge.

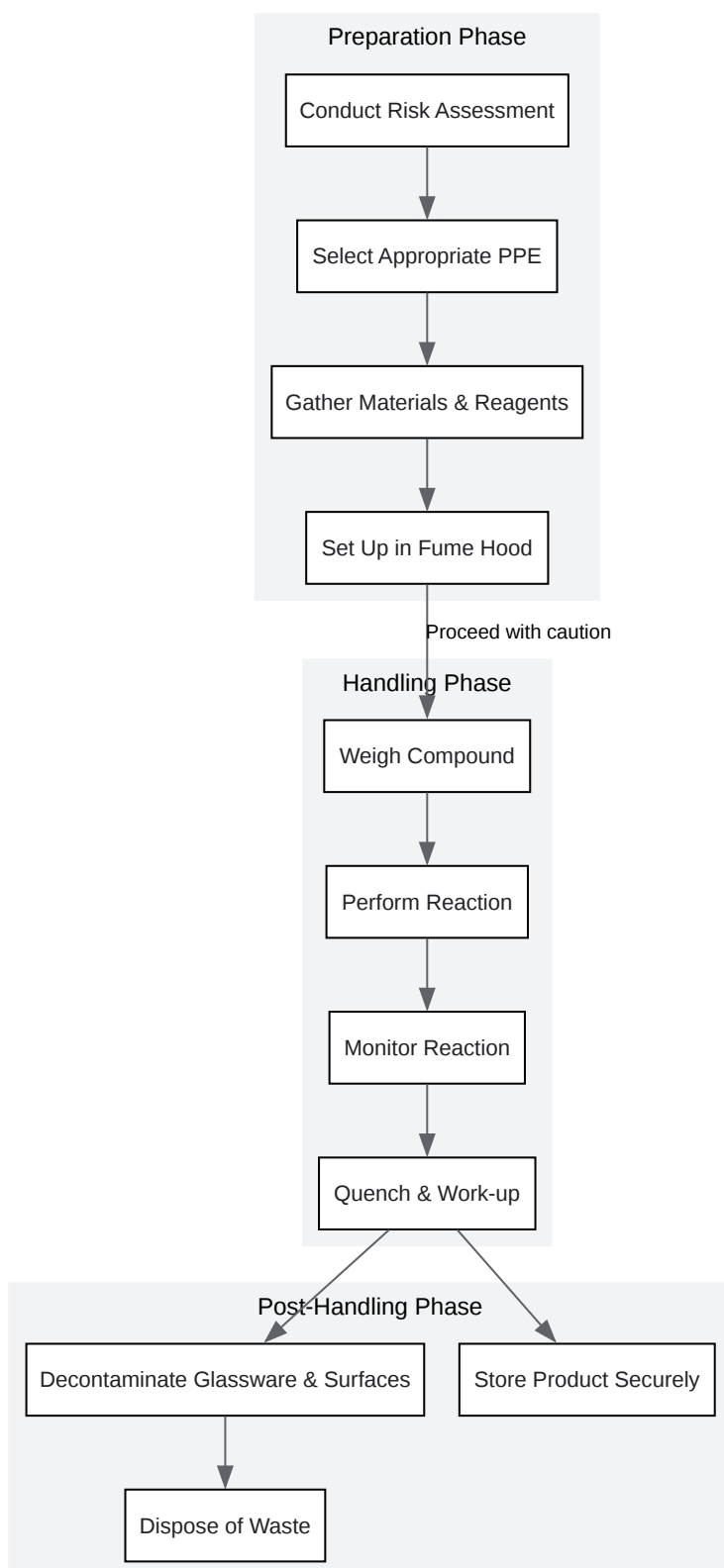
Safe Handling and Storage Protocol

- Preparation:
 - Conduct a thorough risk assessment for the planned experiment.
 - Ensure all personnel are trained on the potential hazards and emergency procedures.
 - Verify that safety equipment, including eyewash stations and safety showers, is accessible and functional.
- Handling:
 - Handle the compound in a well-ventilated area, preferably within a certified chemical fume hood.
 - Avoid the formation of dust or aerosols.
 - Ground all equipment to prevent static discharge.
 - Avoid contact with skin, eyes, and clothing.
 - Do not eat, drink, or smoke in the handling area.
- Storage:
 - Store in a tightly sealed, properly labeled container.
 - Keep in a cool, dry, and well-ventilated area, separate from incompatible materials such as strong oxidizing agents.
 - Follow the recommended storage conditions of 2-8°C under an inert atmosphere.[\[1\]](#)[\[2\]](#)

Emergency Procedures

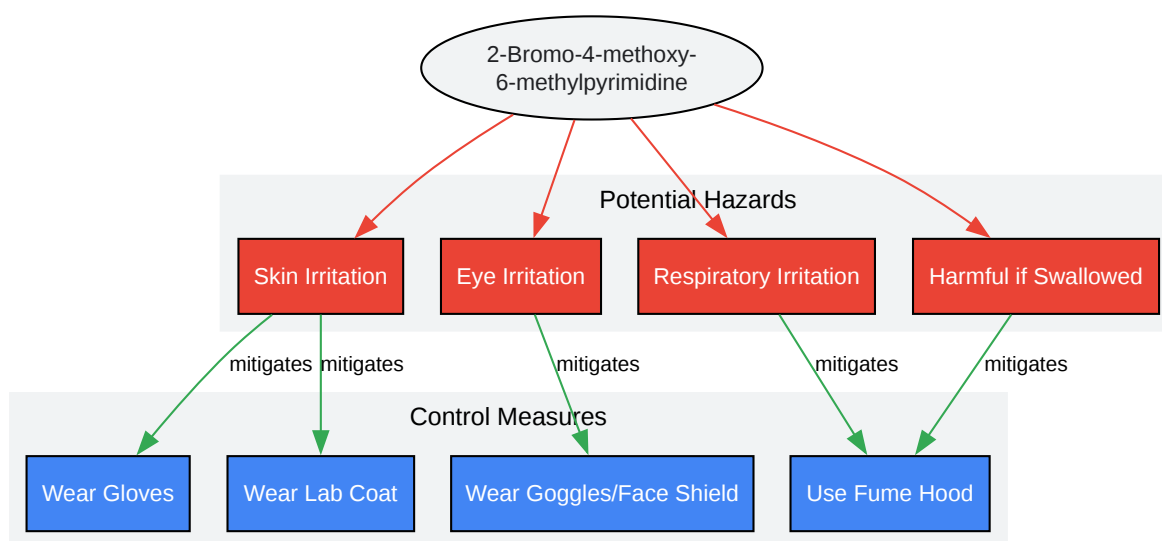
Situation	Protocol
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.
Skin Contact	Immediately remove all contaminated clothing. Wash skin with plenty of soap and water for at least 15 minutes. Seek medical attention if irritation develops or persists.
Inhalation	Move the victim to fresh air and keep at rest in a position comfortable for breathing. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.
Spill	Evacuate the area. Wear appropriate PPE. Absorb the spill with inert, non-combustible material (e.g., sand, vermiculite). Collect the absorbed material into a suitable, sealed container for disposal. Ventilate the area and wash the spill site after material pickup is complete.
Fire	Use dry chemical, carbon dioxide, or alcohol-resistant foam to extinguish. Do not use a solid water stream. Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.

Visualized Workflows



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Caption: A standard workflow for handling potentially hazardous chemicals in a laboratory setting.



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Caption: Logical relationship between identified potential hazards and corresponding control measures.

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References

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- 2. 2-Bromo-4-methoxy-6-methylpyrimidine [myskinrecipes.com]
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